

Flutax 1: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	Flutax 1	
Cat. No.:	B15556306	Get Quote

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This technical guide provides an in-depth overview of **Flutax 1**, a fluorescent derivative of paclitaxel, for researchers, scientists, and drug development professionals. This document outlines its core chemical and physical properties, mechanism of action, and established experimental protocols for its application in cellular research.

Core Properties of Flutax 1

Flutax 1 is a valuable tool in the study of microtubule dynamics due to its intrinsic fluorescence and high-affinity binding to microtubules. Its fundamental properties are summarized below.

Property	Value	Source
Molecular Weight	~1283.3 g/mol	
Chemical Formula	C71H66N2O21	
Alternate Name	7-O-[N-(4Fluoresceincarbonyl)- L-alanyl]Taxol	
CAS Number	191930-58-2	

Photophysical and Binding Characteristics

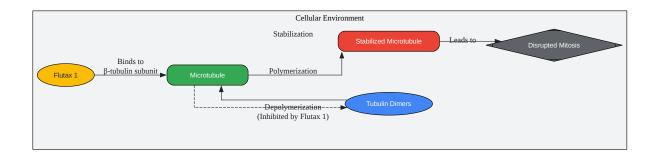
Flutax 1's utility as a fluorescent probe is defined by its spectral properties and its strong interaction with its biological target.



Parameter	Value	Source
Excitation Maximum (λex)	~495 nm	
Emission Maximum (λem)	~520 nm	
Binding Affinity (Ka)	~107 M-1	
Purity	≥95%	
Solubility	Soluble to 100 mM in DMSO and ethanol	

Mechanism of Action: Microtubule Stabilization

Flutax 1, being a taxol derivative, shares its primary mechanism of action: the stabilization of microtubules.[1] It binds with high affinity to the taxol binding site on the β-tubulin subunit within the microtubule polymer.[2] This binding promotes the assembly of tubulin dimers into microtubules and inhibits their depolymerization.[3][4] The consequence of this stabilization is the disruption of the normal dynamic instability of microtubules, which is crucial for various cellular processes, most notably mitosis. The fluorescent nature of **Flutax 1** allows for the direct visualization of these stabilized microtubule structures within living cells.





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Mechanism of Flutax 1 Action

Experimental Protocol: Live-Cell Imaging of Microtubules

The following protocol is a standard method for the visualization of microtubules in live HeLa cells using **Flutax 1**.

Materials:

- Flutax 1
- Hank's Balanced Salt Solution (HBSS)
- HeLa cells cultured on coverslips or imaging dishes
- Incubator (37°C)
- Fluorescence microscope with appropriate filter sets for green fluorescence

Procedure:

- Preparation of Staining Solution: Dilute the **Flutax 1** stock solution in HBSS to a final concentration of 2 μ M.
- · Cell Staining:
 - Remove the culture medium from the HeLa cells.
 - Wash the cells gently with pre-warmed HBSS.
 - Add the 2 μM Flutax 1 staining solution to the cells.
- Incubation: Incubate the cells for 1 hour at 37°C.
- Washing:

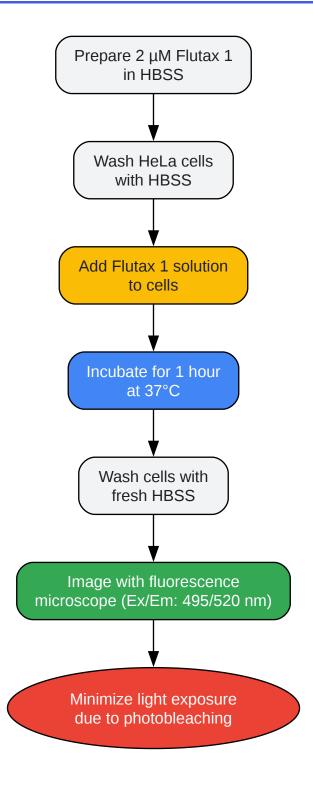






- After incubation, remove the staining solution.
- Wash the cells with fresh, pre-warmed HBSS to remove unbound **Flutax 1**.
- · Imaging:
 - Mount the coverslip or dish on the fluorescence microscope.
 - Image the cells using a filter set appropriate for fluorescein (excitation ~495 nm, emission ~520 nm).
 - Note: Flutax 1 staining in live cells is susceptible to photobleaching and the signal can
 diminish rapidly upon exposure to light. It is crucial to minimize light exposure to retain a
 strong fluorescent signal. Staining is not well-retained after cell fixation.





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Live-Cell Imaging Workflow



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References

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